

# Isoliquiritin Apioside literature review

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## Compound Focus: Isoliquiritin Apioside

CAS No.: 120926-46-7

Cat. No.: S626118

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## Molecular Properties & Sources

Property	Detail
Molecular Formula	$C_{26}H_{30}O_{13}$ [1] [2]
Molecular Weight	550.51 g/mol [1] [2]
CAS Number	120926-46-7 [1] [2]
Purity	Typically $\geq 98-99.89\%$ (for commercial research) [3] [1]
Natural Source	<i>Glycyrrhizae radix et rhizoma</i> (the root of <i>Glycyrrhiza uralensis</i> ) [4] [3] [5]
Solubility	DMSO (100 mg/mL), Water (5 mg/mL) [1]

## Summary of Key Quantitative Biological Data

The table below consolidates critical experimental findings on **Isoliquiritin Apioside's** efficacy.

Biological Activity / Model	Key Quantitative Findings	Citation
<b>Acute Lung Injury (ALI) Model</b>	In mice with intestinal I/R-induced ALI, IA (20 & 50 mg/kg/day, oral, 7 days) ↓ lung injury score, ↓ water weight, ↓ BALF protein. In vitro, IA (12.5, 25, 50 μM) ↓ Hif-1α mRNA & protein in MLE-2 cells.	[4] [5]
<b>Anti-metastatic &amp; Anti-angiogenic Activity</b>	Suppressed HT1080 cell invasion/migration (up to 100 μM, no cytotoxicity). ↓ PMA-induced MMP-9 activity. ↓ Production of VEGF, PLGF. Impaired HIF-1α pathway under hypoxia. Inhibited HUVEC migration and tube formation.	[3]
<b>Extraction from Licorice</b>	Identified as one of six effective components for quality control. Optimal extraction achieved with 1,3-butanediol/ChCl (4:1) DES system.	[6]
<b>Heritability in Cultivation</b>	Listed as a significant flavonoid in <i>G. uralensis</i> . Content shows high broad-sense heritability, indicating strong genetic control for selective breeding.	[7]

## Detailed Experimental Protocols

For researchers looking to replicate key studies, here are the methodologies for major experiments cited above.

### In Vivo Model of Acute Lung Injury

- **Animal Model:** Male C57BL/6 mice (10-12 weeks old).
- **IA Administration:** IA (purity 99.87%) was administered orally at 20 mg/kg/day and 50 mg/kg/day for 7 consecutive days prior to the induction of intestinal ischemia/reperfusion (I/R) [4] [5].
- **Disease Model Induction:** Intestinal I/R was induced by clamping the superior mesenteric artery for 60 minutes (ischemia), followed by 60 minutes of reperfusion [4] [5].
- **Endpoint Analysis:**
  - **Lung Injury Assessment:** Lung tissues were collected for histological examination (H&E staining) and scoring based on inflammatory cell infiltration, edema, and cellular hyperplasia [4] [5].
  - **Edema Measurement:** Lung water weight was measured to assess pulmonary edema [5].

- **BALF Analysis:** Protein concentration in Bronchoalveolar Lavage Fluid (BALF) was quantified [5].
- **Ferroptosis Markers:** Levels of lipid peroxidation products (MDA, 4-HNE) and Fe<sup>2+</sup> in lung tissues were measured [4] [5].

## In Vitro Model of Cancer Metastasis & Angiogenesis

- **Cell Lines:** Human fibrosarcoma HT1080 cells and Human Umbilical Vein Endothelial Cells (HUVECs) [3].
- **IA Treatment:** Cells were treated with ISLA (purity ≥98%) at various concentrations (e.g., up to 100 μM) [3].
- **Viability Assay:** Cytotoxicity was assessed using Cell Counting Kit-8 (CCK-8) after 48 hours of treatment [3].
- **Metastasis & Invasion Assays:**
  - **Scratch-wound Migration:** A scratch was made in a confluent cell monolayer, and closure was monitored after IA treatment [3].
  - **Transwell Migration/Invasion:** Cells were seeded in the upper chamber (with Matrigel for invasion), and those migrating to the lower chamber (with/without chemoattractant) were counted [3].
- **MMP Activity Assay:**
  - **Stimulation:** Cells were pretreated with IA and then stimulated with Phorbol 12-myristate 13-acetate (PMA, 20 nM) to induce MMP expression [3].
  - **Zymography:** Culture supernatants were collected and electrophoresed on SDS-PAGE gels containing gelatin. After incubation, gels were stained with Coomassie Blue; clear bands indicated MMP-2 and MMP-9 proteolytic activity [3].
- **Angiogenesis Assay (Tube Formation):** HUVECs were seeded on a layer of growth factor-reduced Matrigel and treated with IA. The formation of tube-like structures was observed and quantified [3].

## Extraction and Analysis from Licorice

- **Extraction Solvent:** Deep Eutectic Solvent (DES) composed of 1,3-butanediol and Choline Chloride (ChCl) in a molar ratio of 4:1 [6].
- **Method:** Ultrasonic-assisted extraction [6].
- **Optimal Conditions:** Liquid-to-material ratio of 20 mL/g, water content in DES of 30%, and an extraction time of 41 minutes [6].
- **Quantitative Analysis:** The content of ISLA and five other components was simultaneously determined using the Quantitative Analysis of Multi-components by a Single Marker (QAMS) method, with glycyrrhizic acid as the internal standard [6].

## Signaling Pathways and Experimental Workflow

Based on the described mechanisms, **Isoliquiritin Apioside** exerts its effects through specific signaling pathways. The diagram below synthesizes these findings.

*Isoliquiritin Apioside* modulates multiple signaling pathways to exert its biological effects.

## Conclusion and Future Perspectives

**Isoliquiritin Apioside** is a promising multi-target natural product. Its efficacy in preclinical models of acute lung injury, cancer metastasis, and angiogenesis highlights its potential for therapeutic development. Future work should focus on:

- **ADMET Profiles:** Comprehensive pharmacokinetic and toxicology studies are needed [8].
- **Clinical Translation:** Validating these mechanisms and efficacy in human subjects is the critical next step.
- **Formulation:** Improving solubility and bioavailability could enhance its therapeutic application [1] [2].

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## References

1. Isoliquiritin apioside | MMP inhibitor | Mechanism [selleckchem.com]
2. Isoliquiritin apioside | NF-κB | MMP | p38 MAPK [targetmol.com]
3. Isoliquiritin Apioside Suppresses in vitro Invasiveness and ... [pmc.ncbi.nlm.nih.gov]
4. Isoliquiritin apioside relieves intestinal ischemia/reperfusion-induced acute lung injury by blocking Hif-1α-mediated ferroptosis - PubMed [pubmed.ncbi.nlm.nih.gov]
5. Isoliquiritin apioside relieves intestinal ischemia ... [sciencedirect.com]
6. Extraction and Analysis of Six Effective Components in ... [pmc.ncbi.nlm.nih.gov]

7. Estimation of the heritability of medicinal compound ... [pmc.ncbi.nlm.nih.gov]

8. An Efficacy- and In Vivo Exposure-Oriented Integrated ... [pmc.ncbi.nlm.nih.gov]

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